

# Iron fumarate chemical properties for research applications

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## Compound of Interest

Compound Name: Iron fumarate

Cat. No.: B083845

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## Iron Fumarate: A Technical Guide for Research Applications

This guide offers a detailed examination of **iron fumarate**'s chemical properties, bioavailability, and relevant experimental methodologies, tailored for researchers, scientists, and professionals in drug development.

### Core Chemical and Physical Properties

Iron(II) fumarate is a reddish-orange to reddish-brown powder, valued in research and clinical settings as a source of ferrous iron.<sup>[1][2][3]</sup> It is the iron(II) salt of fumaric acid.<sup>[4]</sup> Its fundamental properties are summarized below.

Property	Value
Molecular Formula	C <sub>4</sub> H <sub>2</sub> FeO <sub>4</sub> [5][6][7]
Molecular Weight	169.90 g/mol [2][3][5][8]
Appearance	Reddish-orange to reddish-brown powder[1][3][9]
Melting Point	Decomposes above 280 °C[1][3][6][9]
Solubility in Water	Slightly soluble; 0.14 g/100 mL at 25°C[1][2][6]
Iron Content	~32.87%[9][10]
Density	2.435 g/cm <sup>3</sup> [1][3][9]
CAS Number	141-01-5[1][2][5]

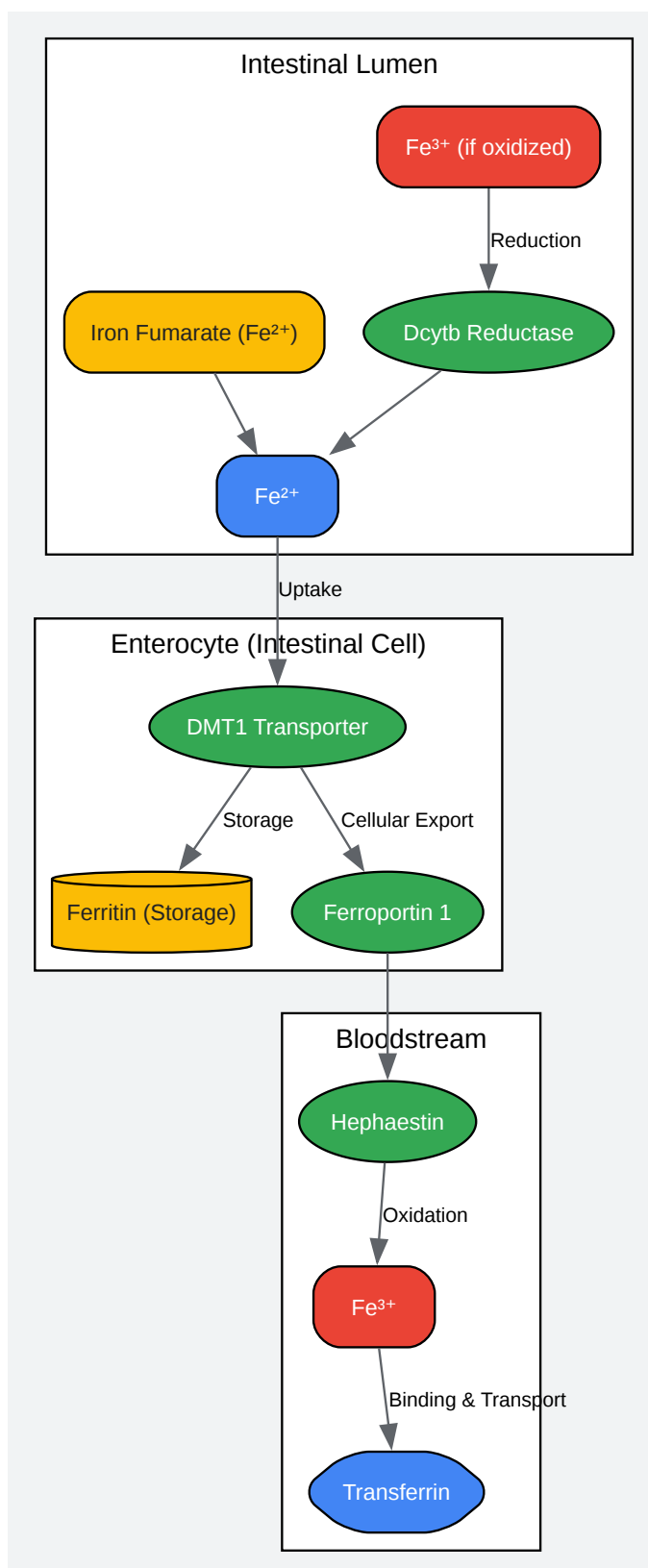
## Research Applications and Stability

**Iron fumarate** is a preferred compound for addressing iron deficiency due to its high iron content and better gastrointestinal tolerance compared to other iron salts.[10]

- **Nutritional Science:** It is widely used to treat and prevent iron-deficiency anemia.[3] Its application extends to the fortification of foods such as breakfast cereals, enriched flour, and infant formulas to combat iron deficiency on a larger scale.[1][2][3]
- **Drug Development:** In pharmaceuticals, it serves as an active ingredient in hematinic supplements.[11] Research focuses on its inclusion in various formulations, including tablets, capsules, and suspensions, often aiming to enhance bioavailability and minimize side effects.[12][13]
- **Stability:** **Iron fumarate** is chemically and physically stable under normal storage conditions. [12][14] However, it is susceptible to oxidation from Fe<sup>2+</sup> to Fe<sup>3+</sup> at elevated temperatures (above 473 K or 200 °C).[14][15] This stability is crucial for its shelf life in both pharmaceutical formulations and fortified foods.[12]

## Bioavailability and Absorption Pathway

The absorption of non-heme iron from supplements like **iron fumarate** is a multi-step process occurring predominantly in the duodenum. The pathway involves the reduction of any present ferric iron ( $\text{Fe}^{3+}$ ) to the more soluble ferrous form ( $\text{Fe}^{2+}$ ), followed by transport across the intestinal wall.



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Caption: Simplified pathway of intestinal iron absorption.

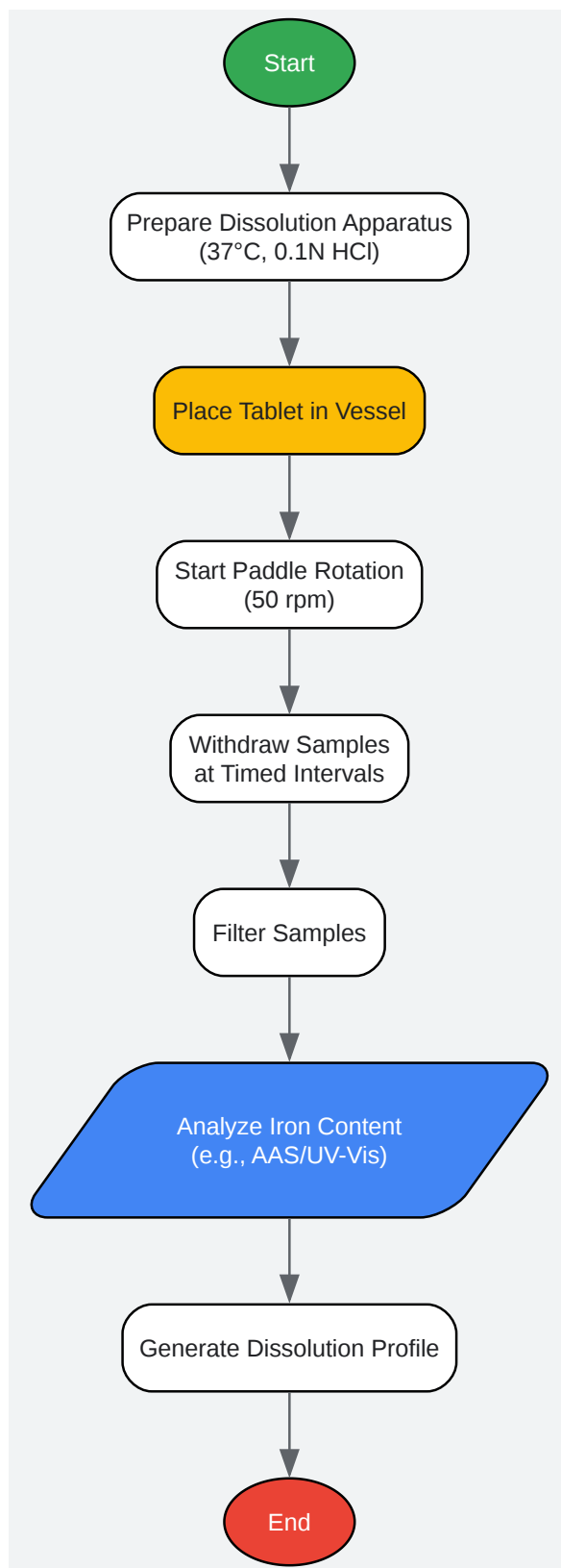
# Experimental Protocols

## In Vitro Dissolution Testing

Objective: To evaluate the release rate of iron from a solid dosage form (e.g., tablet) of **iron fumarate** under simulated gastrointestinal conditions.

Methodology:

- Apparatus Setup: Utilize a USP Dissolution Apparatus 2 (paddle method) with the vessel maintained at  $37 \pm 0.5$  °C.
- Dissolution Medium: Prepare 900 mL of 0.1 N Hydrochloric Acid (HCl) to simulate gastric fluid. For some formulations, 0.5% sodium lauryl sulfate may be added to the HCl to improve wetting and dissolution.
- Procedure:
  - Place one tablet in each vessel.
  - Begin paddle rotation at a specified speed, typically 50 rpm.
  - Withdraw aliquots (e.g., 5 mL) of the dissolution medium at predetermined time points (e.g., 5, 10, 20, 30, 60, 90 minutes).
  - Replace the withdrawn volume with fresh, pre-warmed dissolution medium.
- Analysis:
  - Filter the collected samples.
  - Determine the iron concentration in each sample using a validated analytical method, such as atomic absorption spectroscopy (AAS) or UV-Vis spectrophotometry after complexation with a chromogenic agent (e.g., ferrozine or 1,10-phenanthroline).
- Data Presentation: Plot the percentage of iron dissolved against time to generate a dissolution profile.



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## References

- 1. Ferrous fumarate | 141-01-5 [chemicalbook.com]
- 2. Ferrous Fumarate FCC [chem-lygzhhg.com]
- 3. grokipedia.com [grokipedia.com]
- 4. Iron(II) fumarate | TargetMol [targetmol.com]
- 5. scbt.com [scbt.com]
- 6. chembk.com [chembk.com]
- 7. 141-01-5 CAS MSDS (Ferrous fumarate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 8. Ferrous Fumarate | C<sub>4</sub>H<sub>2</sub>FeO<sub>4</sub> | CID 6433164 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Iron(II) fumarate - Wikipedia [en.wikipedia.org]
- 10. IRON FUMARATE - Ataman Kimya [atamanchemicals.com]
- 11. Ferrous Fumarate [drugfuture.com]
- 12. lohmann-minerals.com [lohmann-minerals.com]
- 13. The Pharmacokinetics and Pharmacodynamics of Iron Preparations - PMC [pmc.ncbi.nlm.nih.gov]
- 14. przyrbwn.icm.edu.pl [przyrbwn.icm.edu.pl]
- 15. researchgate.net [researchgate.net]
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